

Validation of the TEX86 proxy against other paleotemperature records.

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Validating the TEX86 Paleotemperature Proxy: A Comparative Guide

The TEX86 (Tetraether Index of 86 carbon atoms) paleothermometer is a widely used proxy for reconstructing past sea surface temperatures (SST). Its application is based on the relative abundance of specific isoprenoidal glycerol dialkyl glycerol tetraethers (GDGTs), which are membrane lipids of marine Thaumarchaeota (formerly Marine Group 1 Crenarchaeota). The degree of cyclization of these lipids, reflected in the TEX86 index, is empirically correlated with the temperature of the environment in which the organisms lived. However, like all proxies, TEX86 is subject to uncertainties and potential biases. Therefore, rigorous validation against other independent paleotemperature records is crucial for robust paleoclimatic reconstructions. This guide provides a comparative analysis of TEX86 with other key paleotemperature proxies, supported by experimental data and detailed methodologies.

Comparison of TEX86 with Other Paleotemperature Proxies

The fidelity of TEX86 as a temperature recorder is often assessed by comparing its derived temperature estimates with those from other established proxies, such as the alkenone-based UK'37 index, foraminiferal Mg/Ca ratios, and stable oxygen isotope ratios ($\delta^{18}\text{O}$). These comparisons can reveal areas of agreement, highlighting robust temperature signals, as well

as discrepancies that can point to proxy-specific limitations or differing environmental sensitivities.

Data Presentation: Quantitative Comparison of Paleotemperature Proxies

The following table summarizes the performance and key characteristics of TEX86 in comparison to other commonly used paleotemperature proxies.

Proxy	Organism Source	Principle	Calibration Error (Typical)	Strengths	Limitations & Potential Biases
TEX86	Marine Thaumarchaeota (Archaea)	Cyclization of isoprenoidal GDGT membrane lipids	± 2.0 to $\pm 4.0^{\circ}\text{C}$ [1]	Applicable in older sediments where other proxies may be absent or altered [1] ; not limited by carbonate preservation.	Terrestrial input of GDGTs, anaerobic oxidation of methane (AOM), oxic degradation, and changes in the depth habitat of source organisms can bias temperature estimates [1] [2] [3] . The relationship with temperature can be non-linear, especially at low temperatures ($<5^{\circ}\text{C}$) [4] [5] .
UK'37	Haptophyte Algae (e.g., <i>Emiliana huxleyi</i>)	Unsaturation ratio of long-chain alkenones	$\pm 1.5^{\circ}\text{C}$	Well-established and widely applied; reflects euphotic	Can be biased towards the temperature of the production season (e.g.,

zone
temperatures.

spring
blooms)[3];
may be
affected by
diagenesis
and
autooxidation
[6];
insensitive to
temperatures
above
~28°C[7].

Mg/Ca	Planktonic Foraminifera (Protists)	Temperature-dependent incorporation of Mg into calcite shells	±1.0 to ±2.0°C	Provides information on surface and thermocline temperatures depending on the foraminiferal species.	Requires well-preserved foraminiferal calcite; can be affected by dissolution, salinity, and secular variations in seawater Mg/Ca ratio.
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δ ¹⁸ O	Planktonic Foraminifera (Protists), Ice Cores	Temperature-dependent fractionation of oxygen isotopes in calcite or ice	Variable, dependent on assumptions	Provides a long and continuous record of past climate change.	Reflects a combination of temperature and the isotopic composition of seawater (ice volume effect); requires independent
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constraints
on one
variable to
solve for the
other.

Comparative Studies: Case Examples

Several studies have directly compared TEX86-derived temperatures with those from other proxies in the same sediment cores, providing valuable insights into their relative performance.

- **Brazilian Margin:** A study on the Brazilian margin found that while alkenone-based temperatures agreed with Mg/Ca reconstructions, TEX86-derived temperatures were up to 6°C colder during certain intervals. This discrepancy was attributed to a potential vertical migration of the TEX86-producing archaea to deeper, cooler waters.[\[2\]](#)[\[8\]](#)
- **Mediterranean Sea:** In the Mediterranean Sea, SST estimates from UK'37 were found to be 2–4°C colder than mean annual values, likely due to a bias towards the winter production season of alkenones. Conversely, TEX86-derived SSTs were generally 2–6°C warmer, potentially due to contributions from deep-water dwelling Thaumarchaeota.[\[3\]](#)
- **South China Sea:** A study in the southern South China Sea revealed a larger temperature difference between the Last Glacial Maximum and the Holocene in the TEX86 record (4.3°C) compared to the UK'37 record (1.6°C)[\[9\]](#).
- **Eastern Equatorial Pacific:** During the Holocene, TEX86 temperatures in the eastern tropical Pacific showed good agreement with Mg/Ca temperatures from the surface-dwelling foraminifera *Globigerinoides ruber*. However, during the Last Glacial Maximum, TEX86 temperatures were more representative of upper thermocline conditions.[\[10\]](#)

Experimental Protocols

The validation of the TEX86 proxy relies on a series of well-defined experimental procedures, from sample collection to data analysis.

1. Sample Collection and Preparation:

- Sediment cores are collected from marine environments.

- Samples are freeze-dried and ground to a homogenous powder.

2. Lipid Extraction:

- Total lipids are extracted from the sediment using an accelerated solvent extractor (ASE) with a solvent mixture of dichloromethane (DCM) and methanol (9:1, v/v).

3. Separation and Fractionation:

- The total lipid extract is separated into different fractions using column chromatography with activated alumina.
- Polar fractions, containing the GDGTs, are eluted with a mixture of DCM and methanol (1:1, v/v).

4. GDGT Analysis:

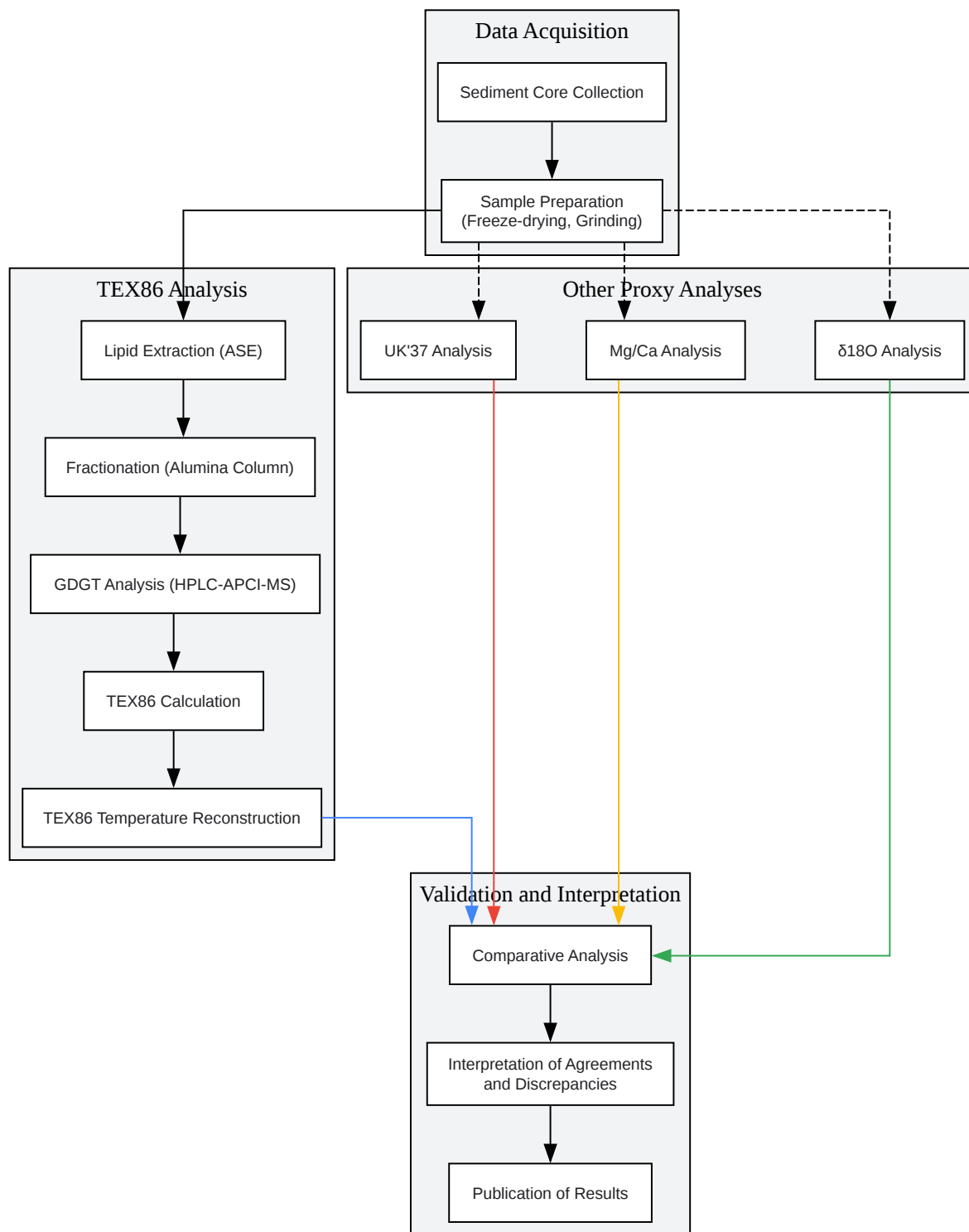
- The polar fractions are analyzed by High-Performance Liquid Chromatography-Atmospheric Pressure Chemical Ionization-Mass Spectrometry (HPLC-APCI-MS).
- This technique allows for the separation and quantification of the different GDGT compounds.

5. TEX86 Calculation and Temperature Calibration:

- The TEX86 index is calculated from the relative abundances of specific GDGTs.
- Several calibration equations have been developed to convert TEX86 values into temperature estimates. These can be linear or non-linear and may be based on global or regional datasets.^{[1][4][11]} For example, a commonly used linear calibration is:
 - $SST = 68.4 * \log(TEX86) + 38.6$ ^[1]
- The choice of calibration can influence the resulting temperature reconstruction, and it is crucial to consider the most appropriate calibration for the specific study region and time period.

Logical Workflow for TEX86 Validation

The following diagram illustrates the logical workflow involved in the validation of the TEX86 paleotemperature proxy against other paleotemperature records.



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TEX86 Validation Workflow Diagram.

Conclusion

The TEX86 proxy is a valuable tool for reconstructing past sea surface temperatures, particularly in older geological records. However, its validation through comparison with other independent proxies is essential for a comprehensive understanding of its strengths and limitations. Discrepancies between different proxy records can provide crucial insights into past oceanographic conditions, such as changes in water column structure, seasonality, and the ecology of the proxy-producing organisms. By carefully considering the potential biases of each proxy and employing a multi-proxy approach, researchers can develop more robust and nuanced reconstructions of past climate change.

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